

RACK1 Orthologs: A Comparative Analysis of Function Across Species

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Activated C Subunit*

Cat. No.: *B12408141*

[Get Quote](#)

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

The Receptor for Activated C Kinase 1 (RACK1) is a highly conserved scaffolding protein found across eukaryotes, from single-celled yeast to complex multicellular organisms like plants and humans.^[1] Its remarkable evolutionary conservation underscores its fundamental role in cellular function. RACK1, a member of the tryptophan-aspartate (WD40) repeat protein family, folds into a seven-bladed β -propeller structure. This structure provides a stable platform for the binding of a diverse array of signaling molecules, including protein kinases, phosphatases, and membrane receptors.^[2] While the core functions of RACK1 as a signaling hub and a component of the translational machinery are conserved, species-specific adaptations have led to functional diversification. This guide provides a comparative analysis of RACK1 orthologs in humans (*Homo sapiens*), the model plant *Arabidopsis thaliana*, and the budding yeast *Saccharomyces cerevisiae*, with a focus on their roles in signaling and translation.

Comparative Overview of RACK1 Functions

RACK1's primary role is to act as a scaffold, bringing together different proteins within a signaling pathway to ensure specificity and efficiency. A key conserved function across species is its association with the 40S ribosomal subunit, placing it at a crucial intersection between signal transduction and protein synthesis.^[3] However, the specific signaling pathways and interacting partners can vary, reflecting the unique biology of each organism.

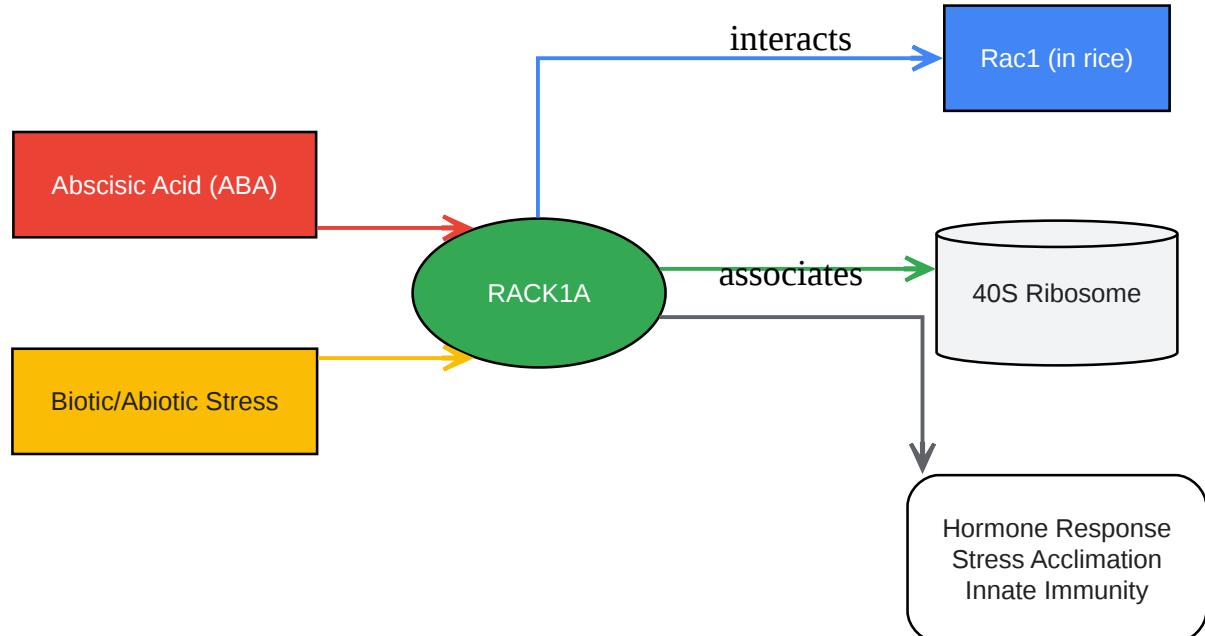
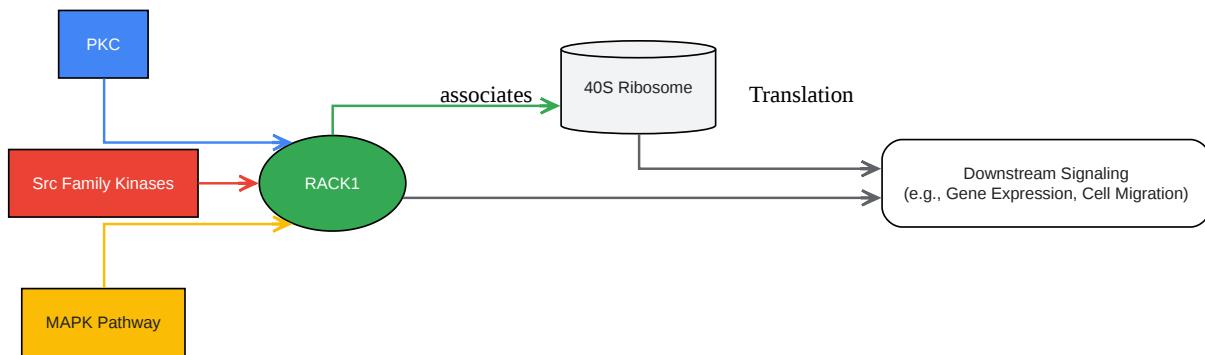
Feature	Human (RACK1)	Arabidopsis thaliana (RACK1A/B/C)	Saccharomyces cerevisiae (Asc1)
Primary Function	Scaffolding protein in numerous signaling pathways (PKC, Src, MAPK); component of the 40S ribosomal subunit.[4]	Scaffolding protein in hormone signaling (abscisic acid), stress responses, and innate immunity; component of the 40S ribosomal subunit.[5][6][7]	Scaffolding protein; core component of the 40S ribosomal subunit involved in translational repression.[8]
Key Interacting Partners	Protein Kinase C (PKC), Src family kinases, MAPK, integrin β subunits, various receptors.[2][4]	G-proteins (indirectly), Rac1 GTPase in rice (orthologous system), eIF6.[9][10]	elf6.[11]
Role in Translation	Modulates translation of specific mRNAs, including those with IRES elements; links signaling pathways to the ribosome.[12]	Involved in protein translation, regulated by abscisic acid.[7]	Represses gene expression at the translational level.[8]
Phenotype of Loss-of-Function	Embryonic lethal in mice, indicating an essential role in development.[4]	Altered hormone responses, increased susceptibility to stress.[6]	Viable, but shows defects in specific signaling pathways and stress responses.[6]

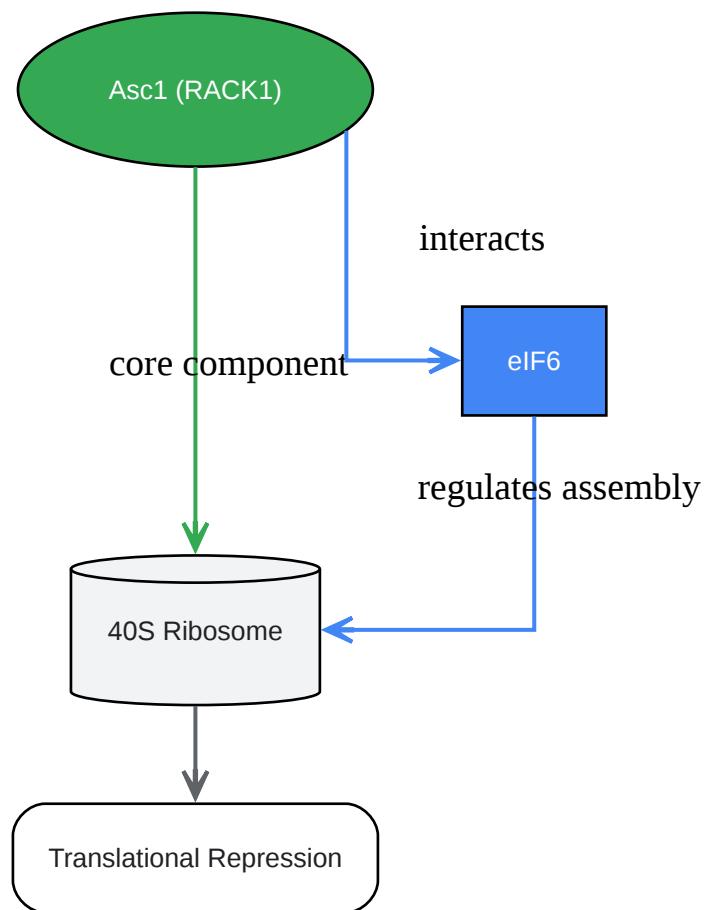
Signaling Pathways

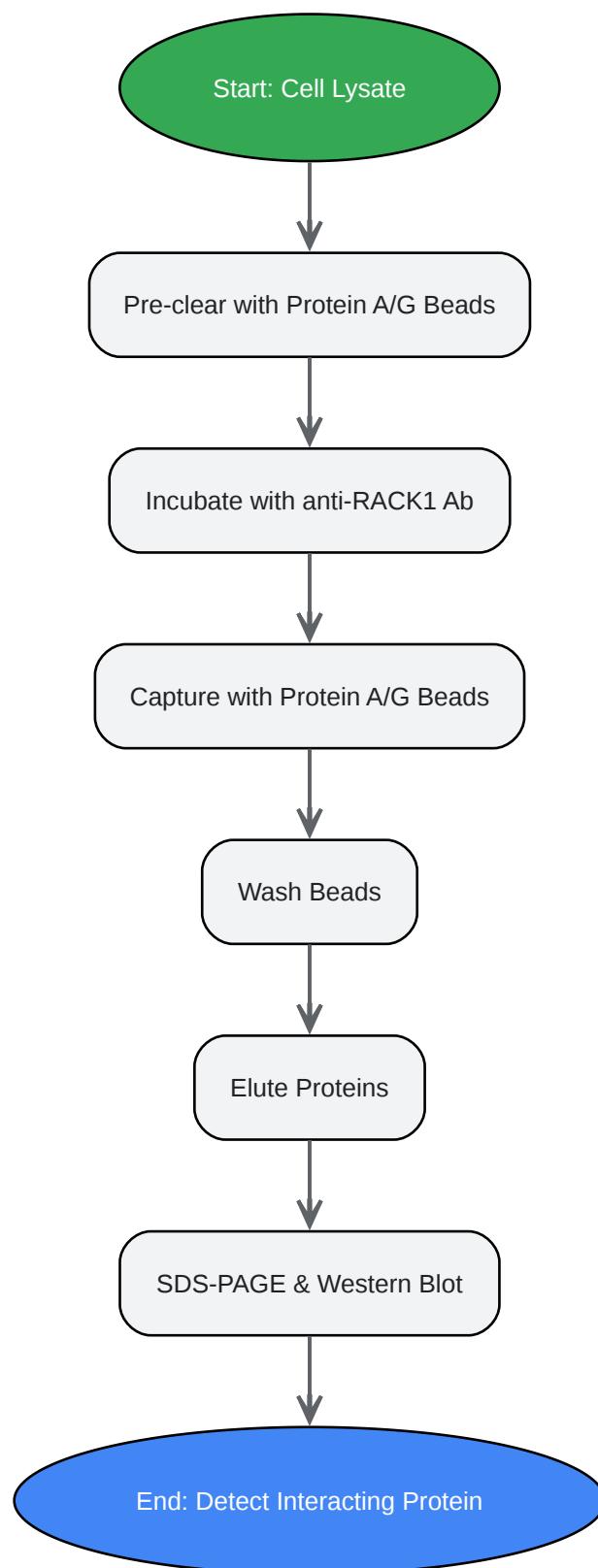
RACK1's versatility as a scaffold protein is evident in the diverse signaling pathways it regulates. While the core machinery is conserved, the inputs and outputs of these pathways are tailored to the specific needs of each organism.

Human RACK1 Signaling

In humans, RACK1 is a key integrator of multiple signaling cascades, including those initiated by protein kinase C (PKC), Src family kinases, and mitogen-activated protein kinases (MAPK). [4] Its ability to simultaneously bind to different components of these pathways allows for intricate cross-talk and regulation. For example, RACK1 can shuttle activated PKC to different cellular locations, thereby controlling the phosphorylation of specific substrates.[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. RACK1, A multifaceted scaffolding protein: Structure and function - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A Duality of Function: An Integrative Model of RACK1 as a Switch Between Translational and Signaling Hubs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. bartellab.wi.mit.edu [bartellab.wi.mit.edu]
- 4. RACK1 Specifically Regulates Translation through Its Binding to Ribosomes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Trypanosomatid RACK1 Orthologs Show Functional Differences Associated with Translation Despite Similar Roles in Leishmania Pathogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Coimmunoprecipitation assay for the detection of kinase-substrate interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. cabidigitallibrary.org [cabidigitallibrary.org]
- 8. The quantitative protein interactome in yeast and human [edoc.ub.uni-muenchen.de]
- 9. Research Portal [scholarworks.brandeis.edu]
- 10. researchgate.net [researchgate.net]
- 11. Trypanosomatid RACK1 orthologs show functional differences associated with translation despite similar roles in Leishmania pathogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Ribosomal protein RACK1 enhances translation of poliovirus and other viral IRESs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [RACK1 Orthologs: A Comparative Analysis of Function Across Species]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12408141#comparing-the-function-of-rack1-orthologs-from-different-species>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com